

The Occurrence of 2-Methylhexanoic Acid in the Plant Kingdom: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylhexanoic acid

Cat. No.: B1204627

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Introduction

2-Methylhexanoic acid, a branched-chain fatty acid, is a naturally occurring volatile organic compound found in a variety of plant species. Its presence contributes to the characteristic aroma and flavor profiles of several fruits and essential oils. This technical guide provides a comprehensive overview of the natural occurrence of **2-methylhexanoic acid** in plants, including available quantitative data, detailed experimental protocols for its analysis, and insights into its potential biosynthetic and signaling pathways.

Natural Occurrence and Quantitative Data

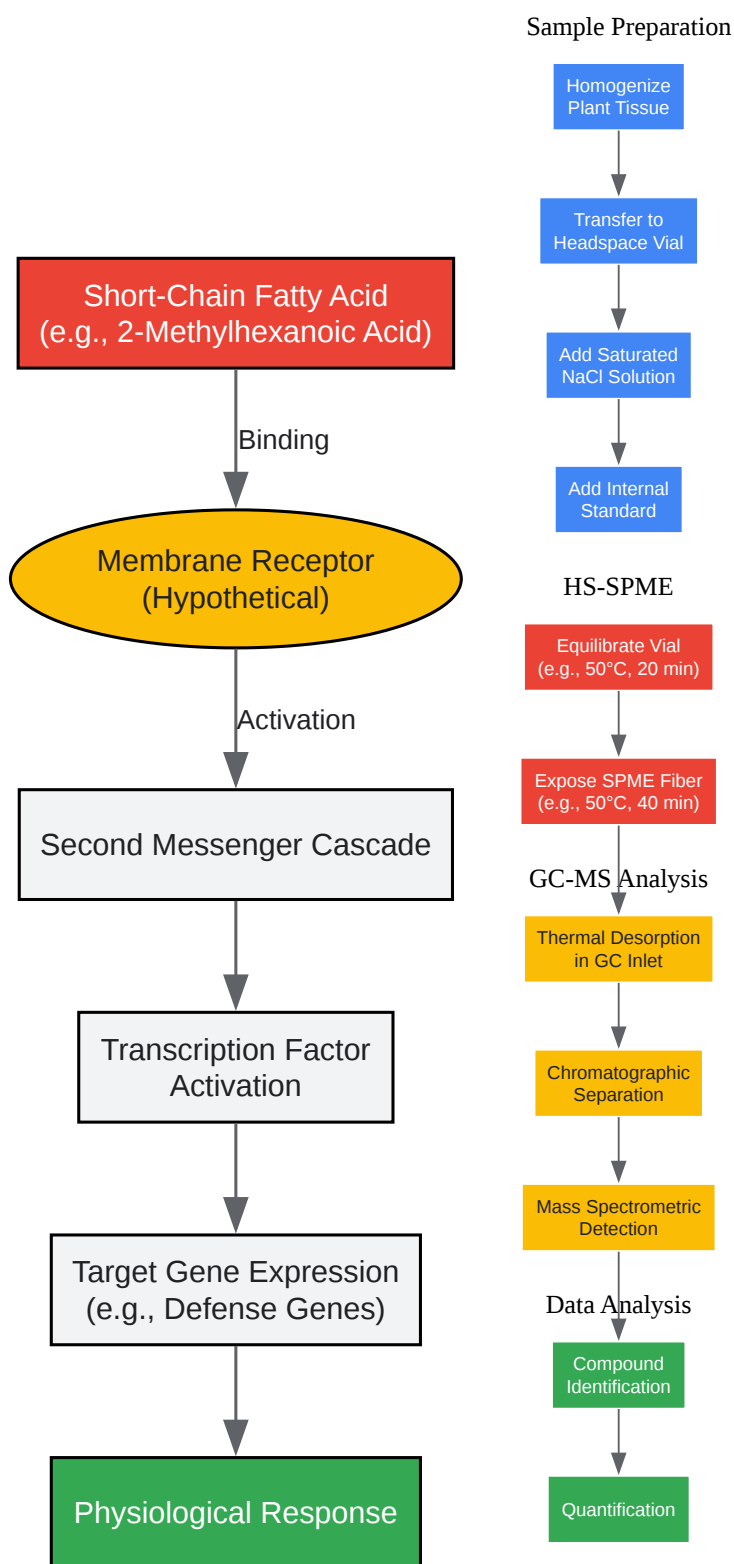
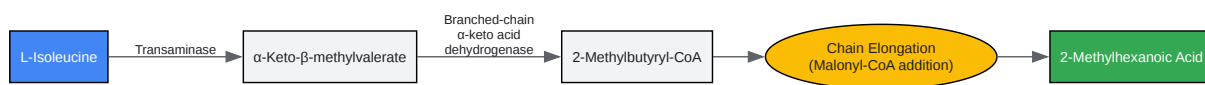
2-Methylhexanoic acid has been identified as a volatile constituent in a range of plants, contributing to their unique sensory attributes. The following table summarizes the known plant sources and, where available, the concentration of this compound. It is important to note that quantitative data for **2-methylhexanoic acid** in plant matrices is often reported as a relative percentage of the total volatile compounds rather than absolute concentrations.

| Plant Species | Common Name | Plant Part | Method of Analysis | Concentration/Relative Abundance | Reference(s) |
|----------------------|---------------------|--------------|------------------------|---------------------------------------|--------------|
| Hyphaene thebaica | Doum Palm | Fruit Pulp | HS-SPME-GC-MS | Major volatile compound | [1] |
| Fragaria × ananassa | Strawberry | Fruit | HS-SPME-GC-MS | Present, contributes to off-flavor | [2] |
| Malus domestica | Apple | Fruit | HS-SPME-GC-MS | Present as acid and ester derivatives | [3] |
| Bothriochloa bladhii | Australian Bluestem | Aerial parts | GC-MS of Essential Oil | Constituent of essential oil | [4][5][6] |

Note: The term "major volatile compound" indicates a high relative peak area in the chromatogram but does not specify an exact concentration. Further quantitative studies are required to determine the absolute concentrations of **2-methylhexanoic acid** in these and other plant sources.

Biosynthetic Pathway of 2-Methylhexanoic Acid in Plants

The biosynthesis of branched-chain fatty acids, such as **2-methylhexanoic acid**, in plants is understood to originate from the catabolism of branched-chain amino acids. In the case of **2-methylhexanoic acid**, the likely precursor is L-isoleucine. The proposed pathway involves a series of enzymatic reactions, including deamination, decarboxylation, and subsequent chain elongation.



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